

2-Ethylphenyl Acetate chemical properties and structure

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Compound of Interest

Compound Name: **2-Ethylphenyl Acetate**

Cat. No.: **B1277458**

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An In-depth Technical Guide to 2-Ethylphenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, and experimental characterization of **2-Ethylphenyl Acetate**, a key aromatic ester. The information is presented to support research and development activities where this compound may be of interest.

Chemical Structure and Identification

2-Ethylphenyl Acetate is an organic compound consisting of an acetate group attached to the oxygen of a 2-ethylphenol moiety. Its core structure is a benzene ring substituted with both an ethyl group and an acetoxy group at adjacent positions.

Caption: 2D chemical structure of (2-ethylphenyl) acetate.

Physicochemical Properties

The key physical and chemical properties of **2-Ethylphenyl Acetate** are summarized in the table below. These computed and experimental values are essential for handling, storage, and application of the compound.

Property	Value	Source
Molecular Formula	C10H12O2	[1] [2]
Molecular Weight	164.20 g/mol	[1] [2]
IUPAC Name	(2-ethylphenyl) acetate	[1]
CAS Number	3056-59-5	[1] [2]
Synonyms	Acetic Acid 2-Ethylphenyl Ester	[2]
XLogP3	2.4	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Exact Mass	164.083729621 Da	[1]
Topological Polar Surface Area	26.3 Å ²	[1]
Heavy Atom Count	12	[1]

Spectroscopic Data

Spectroscopic data is critical for the structural confirmation and purity assessment of **2-Ethylphenyl Acetate**.

Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry provides information on the molecular weight and fragmentation pattern of the compound.

Parameter	Value	Source
NIST Number	374849	[1]
Top Peak (m/z)	107	[1]
2nd Highest Peak (m/z)	122	[1]
3rd Highest Peak (m/z)	43	[1]

Infrared Spectroscopy (IR)

Infrared spectroscopy is used to identify the functional groups present in the molecule.

Parameter	Value	Source
Instrument	Bruker Tensor 27 FT-IR	[1]
Technique	ATR-Neat	[1]

Note: Specific peak assignments for **2-Ethylphenyl Acetate** are not detailed in the available search results but would typically show characteristic C=O stretching for the ester and C-H stretching for the aromatic and alkyl groups.

Experimental Protocols

While a specific, detailed synthesis protocol for **2-Ethylphenyl Acetate** was not found in the provided search results, a general experimental workflow for its synthesis and purification can be outlined based on standard organic chemistry principles.

General Synthesis via Esterification

2-Ethylphenyl Acetate can be synthesized via the Fischer esterification of 2-ethylphenol with acetic acid or, more commonly, by reacting 2-ethylphenol with a more reactive acylating agent like acetic anhydride or acetyl chloride in the presence of a base catalyst.



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Caption: General workflow for synthesis and purification.

Methodology:

- **Reaction Setup:** In a round-bottomed flask, dissolve 2-ethylphenol in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether). Add a stoichiometric equivalent of a base (e.g., pyridine or triethylamine).
- **Acylation:** Slowly add one equivalent of acetyl chloride or acetic anhydride to the solution while stirring, typically in an ice bath to control the exothermic reaction.
- **Reaction Monitoring:** Allow the mixture to stir at room temperature. The progress of the reaction should be monitored using an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, the mixture is quenched by the addition of water. The organic layer is separated, washed successively with dilute acid (e.g., 1M HCl) to remove the base, a saturated solution of sodium bicarbonate to remove any unreacted acylating agent, and finally with brine.
- **Purification:** The organic layer is dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography.

Characterization Protocols

Gas Chromatography-Mass Spectrometry (GC-MS):

- Sample Preparation: Prepare a dilute solution of the purified **2-Ethylphenyl Acetate** in a volatile organic solvent (e.g., ethyl acetate or hexane).
- Injection: Inject a small volume (typically 1 μ L) of the sample into the GC-MS instrument.
- Separation: The compound is vaporized and travels through a capillary column (e.g., a non-polar DB-5 column), separating it from any impurities based on boiling point and column affinity.
- Detection: As the compound elutes from the column, it enters the mass spectrometer, where it is ionized (typically by electron impact) and fragmented. The mass-to-charge ratio of the fragments is detected, generating a mass spectrum.

Attenuated Total Reflectance-Infrared (ATR-IR) Spectroscopy:

- Sample Preparation: Place a small drop of the neat liquid sample directly onto the ATR crystal (e.g., diamond or zinc selenide).
- Data Acquisition: Record the background spectrum of the clean ATR crystal. Then, acquire the sample spectrum. The instrument software automatically subtracts the background to produce the final IR spectrum of the sample.

Safety and Handling

While comprehensive toxicological data for **2-Ethylphenyl Acetate** is not readily available, standard laboratory precautions should be observed when handling this and other chemical reagents. It is recommended to handle the compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 2-Ethylphenyl Acetate | C10H12O2 | CID 9898919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labsolu.ca [labsolu.ca]
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